

3-Mercapto-1,2,4-triazole CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Mercapto-1,2,4-triazole

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In-Depth Technical Guide to 3-Mercapto-1,2,4-triazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Mercapto-1,2,4-triazole**, a versatile heterocyclic compound with significant applications in pharmaceuticals and materials science. This document details its fundamental properties, synthesis, analytical methods, and diverse biological activities, offering valuable insights for researchers and professionals in drug discovery and development.

Core Physicochemical Properties

3-Mercapto-1,2,4-triazole, also known as 1,2,4-triazole-3-thiol, is a foundational structure for the synthesis of a wide array of biologically active molecules.^[1] Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	3179-31-5	[2][3][4][5]
Molecular Formula	C ₂ H ₃ N ₃ S	[2][3][5]
Molecular Weight	101.13 g/mol	[2][3][6][7]
IUPAC Name	1,2,4-Triazole-3-thiol	[1][4]
Synonyms	3-Mercapto-1,2,4-triazole, 3H-1,2,4-Triazole-3-thione	[1][3]
Appearance	White to light yellow crystalline powder	[2][4][6]
Melting Point	218 - 223 °C	[2][4]
Purity	≥ 98%	[2][4]

Synthesis and Characterization

The synthesis of **3-Mercapto-1,2,4-triazole** is well-established, with common methods involving the cyclization of thiosemicarbazide derivatives. A prevalent and efficient laboratory-scale synthesis involves the reaction of thiosemicarbazide with formic acid, followed by cyclization.

Experimental Protocol: Synthesis from Thiosemicarbazide and Formic Acid

This two-step protocol outlines the synthesis of 1,2,4-triazole-3(5)-thiol, a tautomeric form of **3-Mercapto-1,2,4-triazole**.^[8]

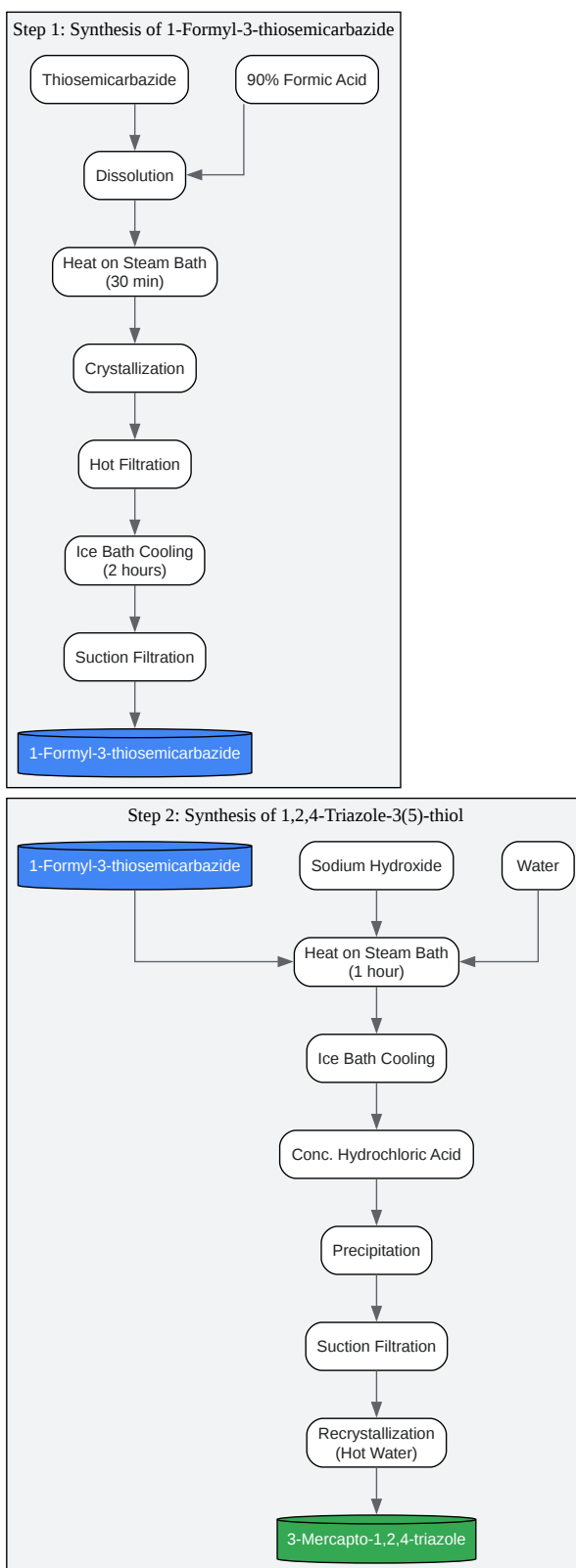
Step 1: Synthesis of 1-Formyl-3-thiosemicarbazide^[8]

- Heat 400 mL of 90% formic acid in a 2 L round-bottomed flask on a steam bath for 15 minutes.
- Add 182 g (2 moles) of thiosemicarbazide to the heated formic acid and swirl until dissolved.

- Continue heating for 30 minutes. Crystalline 1-formyl-3-thiosemicarbazide will typically separate during this time.
- Add 600 mL of boiling water to the mixture to form a milky solution and filter it through a fluted filter paper.
- Allow the filtrate to stand for 1 hour, then cool in an ice bath for 2 hours.
- Collect the precipitated 1-formyl-3-thiosemicarbazide by suction filtration and air-dry overnight.

Step 2: Synthesis of 1,2,4-Triazole-3(5)-thiol^[8]

- Prepare a solution of 178.5 g (1.5 moles) of 1-formyl-3-thiosemicarbazide and 60 g (1.5 moles) of sodium hydroxide in 300 mL of water in a 2 L round-bottomed flask.
- Heat the solution on a steam bath for 1 hour.
- Cool the solution in an ice bath for 30 minutes.
- Add 150 mL of concentrated hydrochloric acid to the cooled solution.
- Cool the reaction mixture in an ice bath for 2 hours to facilitate precipitation.
- Collect the precipitated product by suction filtration.
- Recrystallize the product by dissolving it in 300 mL of boiling water, filtering the hot solution, and then cooling the filtrate in an ice bath for 1 hour.
- Collect the purified 1,2,4-triazole-3(5)-thiol by suction filtration and air-dry overnight.



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Caption: Workflow for the synthesis of **3-Mercapto-1,2,4-triazole**.

Spectroscopic Characterization

The structural elucidation of **3-Mercapto-1,2,4-triazole** is confirmed through various spectroscopic techniques.

- **FT-IR Spectroscopy:** The FT-IR spectrum of **3-Mercapto-1,2,4-triazole** shows characteristic absorption bands. The N-H stretching vibrations are observed as two weak bands around 3350 cm^{-1} and 3250 cm^{-1} .^[9] The presence of a C=S absorption band between $1166\text{--}1258\text{ cm}^{-1}$ and an S-H absorption band around $2550\text{--}2700\text{ cm}^{-1}$ confirms the thione-thiol tautomerism.^[9] The stretching vibrations of the N=N double bond in the triazole ring are recorded at approximately 1260 cm^{-1} .^[10]
- **NMR Spectroscopy:** Both ^1H and ^{13}C NMR spectroscopy are instrumental in confirming the structure. In ^{13}C NMR, the carbons of the triazole ring typically appear in the range of 152–166 ppm.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis and quantification of **3-Mercapto-1,2,4-triazole** and its derivatives in various matrices.^[11]

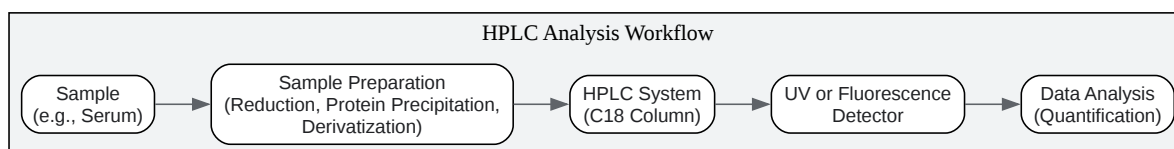
Experimental Protocol: Reverse-Phase HPLC Analysis

The following protocol provides a general method for the analysis of **3-Mercapto-1,2,4-triazole**.^[2]

Parameter	Specification
Column	Newcrom R1 or equivalent C18 reverse-phase column
Mobile Phase	Acetonitrile and water with phosphoric acid. For MS compatibility, formic acid should be used instead of phosphoric acid.
Detection	UV at the wavelength of maximum absorbance (e.g., ~260 nm)
Flow Rate	Typically 1.0 mL/min
Injection Volume	10 µL

Sample Preparation (for serum analysis of a related compound, 3-amino-5-mercapto-1,2,4-triazole):[\[4\]](#)[\[5\]](#)

- Treat the serum sample with tributylphosphine (TBP) to reduce any disulfide bonds.
- Precipitate proteins by adding acetonitrile.
- Centrifuge the sample to separate the precipitated proteins.
- Derivatize the supernatant with a thiol-reactive fluorescent probe, such as monobromobimane (MBB), for enhanced detection.
- Inject the derivatized sample into the HPLC system.



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Caption: General workflow for HPLC analysis.

Biological Activities and Therapeutic Potential

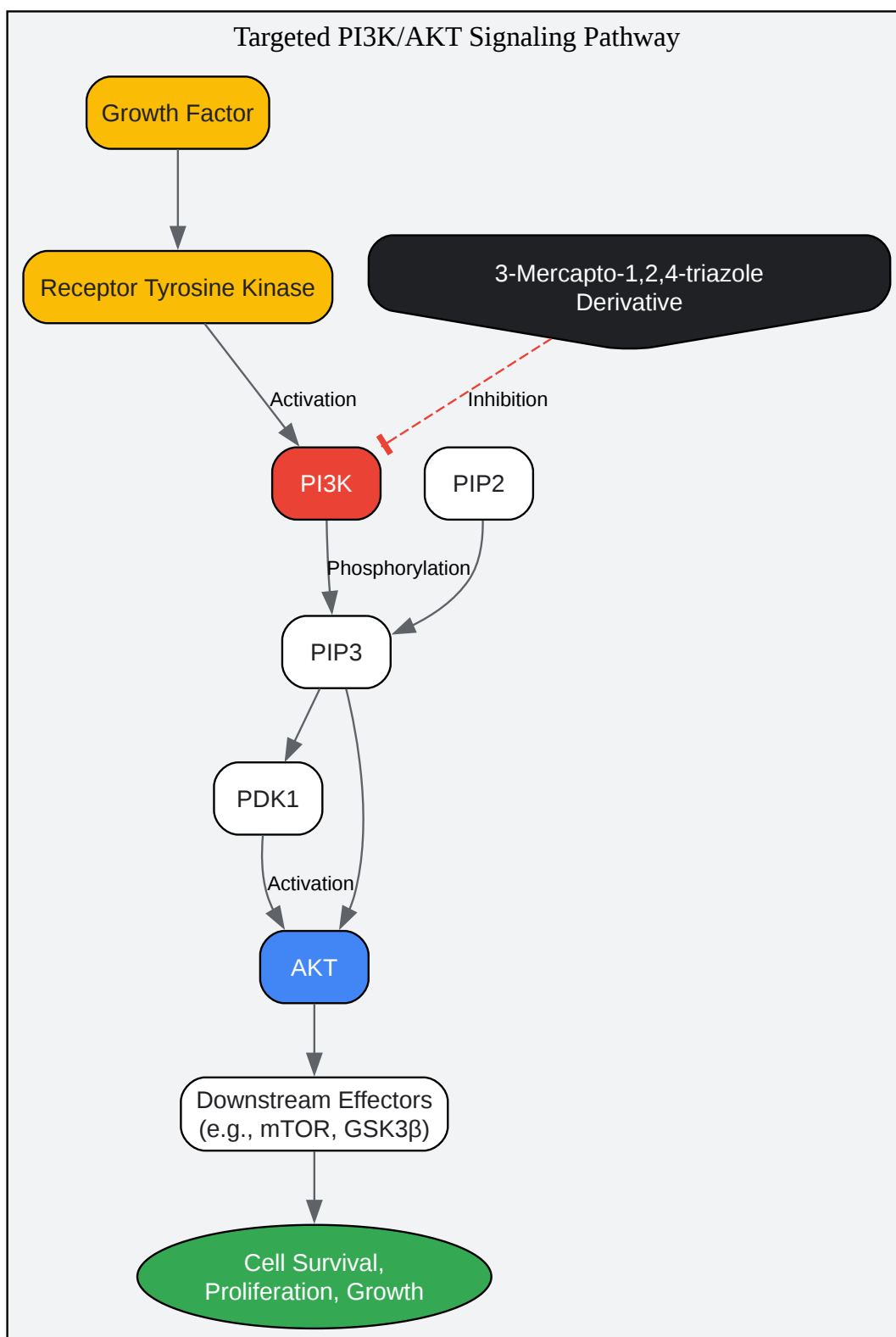
Derivatives of **3-Mercapto-1,2,4-triazole** exhibit a broad spectrum of pharmacological activities, making this scaffold highly attractive for drug discovery.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Antibacterial and Antifungal Activity

Numerous studies have reported the potent antibacterial and antifungal properties of mercapto-triazole derivatives.[\[12\]](#)[\[14\]](#) The mechanism of action for some of these derivatives involves the inhibition of essential bacterial enzymes such as DNA gyrase and dihydrofolate reductase (DHFR).[\[14\]](#)

Anticancer Activity

The 1,2,4-triazole moiety is a key component of several anticancer agents.[\[15\]](#) Recent research has focused on designing 5-mercapto-1,2,4-triazole derivatives that target specific signaling pathways implicated in cancer progression. One such pathway is the PI3K/AKT pathway, which is crucial for cell survival and proliferation and is often dysregulated in various cancers.[\[15\]](#) Molecular docking studies have shown that certain derivatives can fit favorably into the active site of the PI3K protein, suggesting their potential as PI3K inhibitors.[\[15\]](#)



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Caption: Inhibition of the PI3K/AKT pathway by a **3-Mercapto-1,2,4-triazole** derivative.

Other Biological Activities

In addition to the activities mentioned above, derivatives of **3-Mercapto-1,2,4-triazole** have been reported to possess anti-inflammatory, antitubercular, antiviral, and anticonvulsant properties.[1] One related compound, 3-amino-5-mercapto-1,2,4-triazole, has been identified as a goitrogen due to its inhibitory effect on thyroid peroxidase.[5]

Industrial and Research Applications

Beyond its therapeutic potential, **3-Mercapto-1,2,4-triazole** serves as a vital intermediate in various industries.

- **Pharmaceutical and Agrochemical Synthesis:** It is a key building block for the synthesis of a wide range of active pharmaceutical ingredients (APIs) and pesticides.[3][16]
- **Corrosion Inhibition:** This compound and its derivatives have demonstrated significant efficacy as corrosion inhibitors for various metals and alloys, including aluminum and copper, in different corrosive environments.[17][18][19] The inhibition mechanism often involves the adsorption of the molecule onto the metal surface, forming a protective film.

Conclusion

3-Mercapto-1,2,4-triazole is a compound of considerable scientific and industrial importance. Its versatile chemical nature allows for the synthesis of a diverse library of derivatives with a wide array of biological activities, making it a privileged scaffold in medicinal chemistry. Furthermore, its utility as a synthetic intermediate and a corrosion inhibitor underscores its broad applicability. This guide provides a foundational understanding of its properties, synthesis, analysis, and applications, intended to support and inspire further research and development in this promising area.

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